

Fludioxonil compatibility with adjuvants and other pesticides

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Compound of Interest

Compound Name: *Fludioxonil*

Cat. No.: *B1672872*

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Fludioxonil Compatibility Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the compatibility of **fludioxonil** with various adjuvants and other pesticides.

Frequently Asked Questions (FAQs)

Q1: What is fludioxonil and how does it work?

Fludioxonil is a broad-spectrum phenylpyrrole fungicide used to control a variety of fungal diseases on fruits, vegetables, and ornamental plants.[1] Its primary mode of action is the inhibition of a specific protein kinase involved in the high osmolarity glycerol (HOG) signaling pathway in fungi. This disruption interferes with the fungus's ability to regulate osmotic pressure, leading to cell death.[2]

Q2: What are adjuvants and why are they used with fludioxonil?

Adjuvants are substances added to a pesticide formulation or tank mix to improve its performance.[3] With **fludioxonil**, adjuvants can enhance efficacy by:

- Improving spray coverage and deposition: Surfactants, for example, reduce the surface tension of spray droplets, allowing them to spread more evenly over the leaf surface.
- Increasing penetration: Some adjuvants can help the active ingredient penetrate the plant cuticle.
- Reducing spray drift: Drift control agents increase droplet size, making them less likely to be carried away by wind.

Q3: How can I determine the physical compatibility of fludioxonil with other products in a tank mix?

The most reliable method for determining physical compatibility is a "jar test".^[4] This simple test involves mixing the products in a small, clear container in the same proportions they will be used in the spray tank.

Q4: What is the correct order for mixing pesticides and adjuvants in a spray tank?

The general rule of thumb is to follow the WALES or D-A-L-E-S acronym:

- Wettable powders and Water-dispersible Granules (WG, WDG)
- Agitate thoroughly
- Liquid flowables and Suspensions (SC, F)
- Emulsifiable concentrates (EC)
- Solutions (S) and Soluble powders (SP)

Adjuvants are typically added according to their formulation, often after the pesticides. However, always consult the product labels for specific mixing instructions, as some may have unique requirements.

Q5: Can tank-mixing fludioxonil with other pesticides lead to reduced efficacy (antagonism)?

Yes, antagonism can occur when certain pesticides are mixed, resulting in reduced performance of one or both active ingredients. While research on **fludioxonil** antagonism is not extensive, one study found no detectable antagonism between **fludioxonil** and the fungicide propiconazole.^{[5][6]} However, it is always recommended to consult product labels and conduct a small-scale test (bioassay) to evaluate biological compatibility if there are any doubts.

Troubleshooting Guides

Problem: The tank mix forms clumps, gels, or separates.

- Cause: This indicates physical incompatibility between the mixed products.
- Solution:
 - Do not spray the mixture. This can clog nozzles and damage equipment.
 - Review the product labels for any stated incompatibilities.
 - Conduct a jar test before mixing a large batch to confirm incompatibility.
 - Check the mixing order. An incorrect mixing order is a common cause of incompatibility.
 - Consider using a compatibility agent. These adjuvants can help to stabilize tank mixes.
 - If the problem persists, the products are likely incompatible and should not be mixed.

Problem: The spray solution is foaming excessively.

- Cause: Some pesticide and adjuvant formulations are prone to foaming, especially with vigorous agitation.
- Solution:
 - Use a defoaming agent. Add a small amount to the tank as recommended on the product label.
 - Reduce agitation speed once the products are thoroughly mixed.

- Fill the tank with water first, then add the products with the agitator running just below the surface of the water.

Problem: Reduced or no efficacy of the fludioxonil application.

- Cause: This could be due to several factors, including chemical antagonism, improper application, or resistance development.
- Solution:
 - Review the tank mix components. Check for any known antagonisms between the active ingredients. If unsure, conduct a small-scale efficacy test.
 - Verify the application parameters. Ensure the correct rate, water volume, and spray pressure were used as per the product labels.
 - Consider the environmental conditions at the time of application. Factors like temperature, humidity, and rainfall can affect performance.
 - Investigate the possibility of fungicide resistance in the target pathogen population.

Quantitative Data on Fludioxonil Compatibility

Table 1: Enhanced Efficacy of Fludioxonil with Adjuvants on Cucumber Anthracnose

Adjuvant	Concentration	Control Efficacy (%)	Surface Tension (mN/m)	Contact Angle (°)	Mean Particle Size (µm)
Fludioxonil alone	90 g a.i./ha	65.2	58.3	85.1	5.39
Fludioxonil + S903	90 g a.i./ha	85.7	22.4	25.3	Not Reported
Fludioxonil + Hasten	90 g a.i./ha	82.1	30.1	45.8	3.45
Fludioxonil + Gemini-31511	90 g a.i./ha	80.5	Not Reported	Not Reported	Not Reported

Data sourced from a study on cucumber anthracnose control.[\[4\]](#)[\[7\]](#)

Table 2: Physical and Biological Compatibility of Fludioxonil with Other Pesticides

Tank Mix Partner	Partner Type	Physical Compatibility (Jar Test)	Biological Interaction	Quantitative Effect
Propiconazole	Fungicide	Compatible	No Antagonism	No significant reduction in efficacy against <i>Geotrichum candidum</i> [5][6]
Chlorantraniliprole	Insecticide	Compatible	Synergistic	Combined application led to lower soil residues of both compounds compared to individual applications.[8]

Experimental Protocols

Protocol 1: Jar Test for Physical Compatibility Assessment

Objective: To determine the physical compatibility of **fludioxonil** with adjuvants and other pesticides in a tank mix.

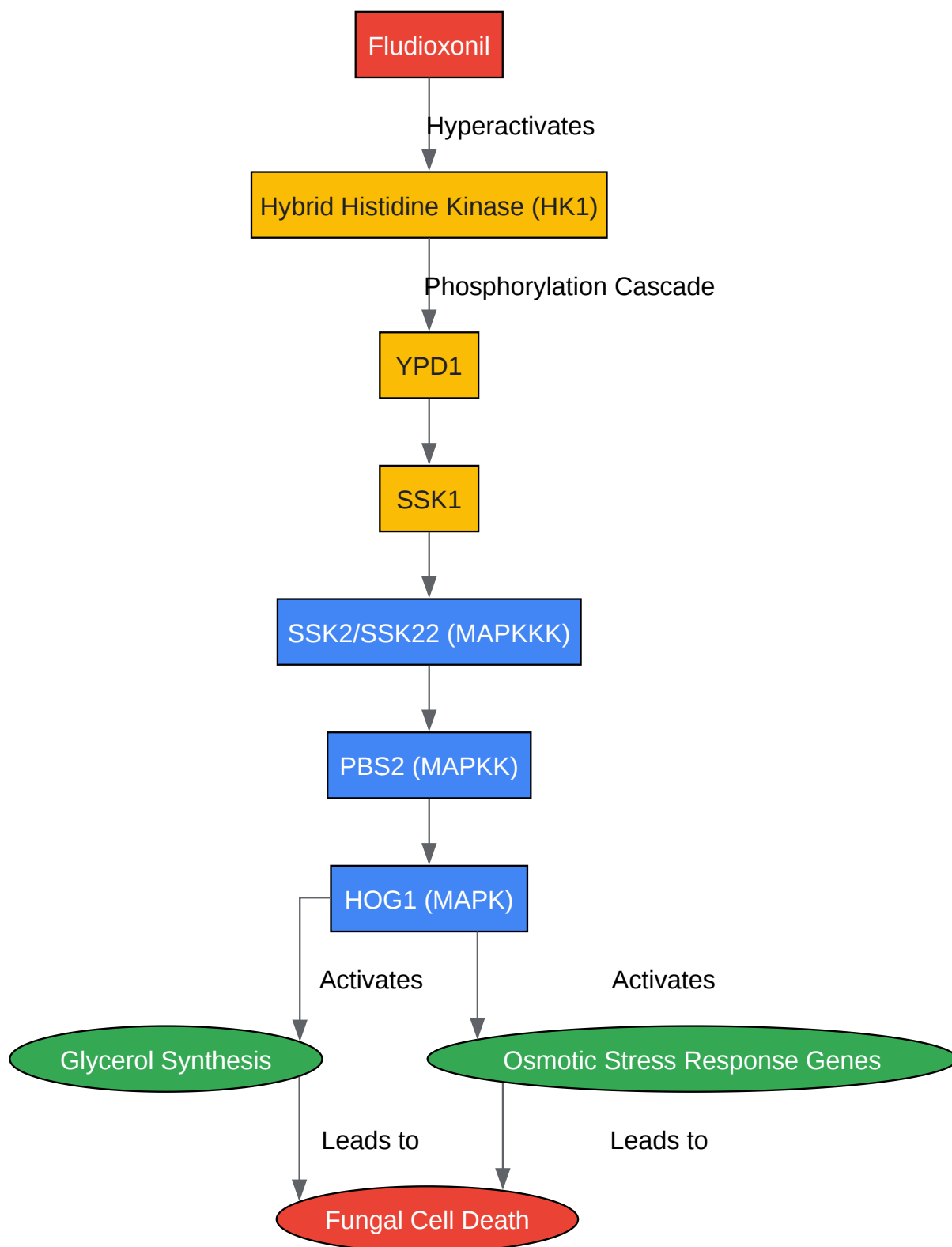
Materials:

- Clean, clear glass quart jar with a lid
- Water from the same source as will be used for the spray application
- The **fludioxonil** product, adjuvants, and other pesticides to be tested
- Pipettes or measuring spoons for accurate measurement
- Stopwatch or timer

Procedure:

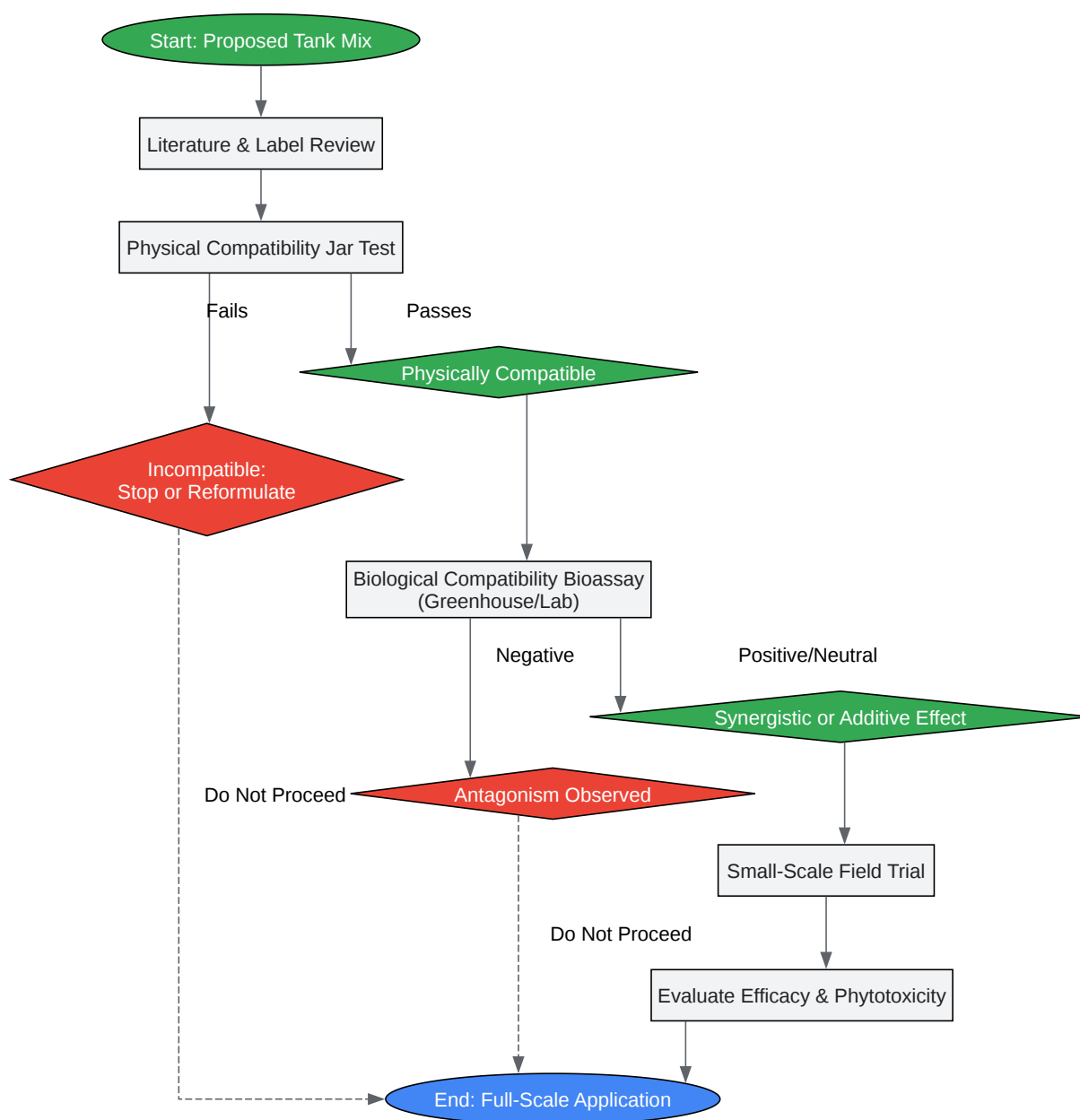
- Fill the jar halfway with the carrier (e.g., water).
- Add each component of the proposed tank mix one at a time, in the correct mixing order (see WALES acronym in FAQs).
- Cap the jar and shake vigorously for 15-30 seconds after each addition.
- After adding all components, shake the jar again for 30-60 seconds.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Separation or layering: The mixture separates into distinct layers.
 - Precipitation: Solid particles settle at the bottom.
 - Flocculation: Small particles clump together to form larger flakes.
 - Gelling: The mixture thickens and becomes gelatinous.
 - Excessive foaming.
- If the mixture appears compatible, let it stand for another 30 minutes and re-examine.
- Interpretation of Results:
 - Compatible: The mixture remains uniform and free of any of the above issues.
 - Incompatible: Any of the signs of incompatibility are observed. Do not proceed with this tank mix.

Visualizations



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Caption: **Fludioxonil's** Mode of Action via the HOG Signaling Pathway.



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Caption: Experimental Workflow for Pesticide Compatibility Testing.

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